

Core Properties of Mercury(I) Iodide

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Compound of Interest

Compound Name: *Dimercury diiodide*

Cat. No.: *B101418*

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Mercury(I) iodide is an inorganic compound with the chemical formula Hg_2I_2 . It is a dense, dark yellow, opaque crystalline solid that is odorless. The compound is notably photosensitive, decomposing upon exposure to light into metallic mercury (Hg) and mercury(II) iodide (HgI_2), which can give it a greenish appearance.

Historically, Hg_2I_2 was employed in 19th-century medicine to treat a range of conditions, most notably syphilis. However, due to its significant toxicity, it is no longer used in medicine. Contemporary interest lies in its fundamental inorganic and solid-state properties as a semiconductor material.

Data Presentation: Physicochemical and Structural Properties

The quantitative properties of Hg_2I_2 are summarized in the tables below for clear reference and comparison.

Table 1: Physicochemical Properties of Hg_2I_2

Property	Value	Source(s)
Molecular Weight	654.99 g/mol	
Appearance	Dark yellow, opaque crystals	
Density	7.7 g/mL (at 25 °C)	
Melting Point	290 °C (Decomposes)	
Boiling Point	140 °C (Sublimes)	
Solubility Product (Ksp)	5.2×10^{-29}	
Solubility	Insoluble in water; Soluble in castor oil and aqueous ammonia.	

Table 2: Crystallographic and Bond Data for Hg₂I₂

Parameter	Value	Source(s)
Crystal System	Tetragonal	
Structure	Contains linear I-Hg-Hg-I units.	
Hg-Hg Bond Length	272 pm	
Hg-I Bond Length	268 pm	

Experimental Protocols: Synthesis of Hg₂I₂

The synthesis of Mercury(I) iodide can be achieved through several methods. A common laboratory-scale method involves the direct reaction of elemental mercury with mercury(II) iodide.

Objective: To synthesize high-purity Mercury(I) Iodide (Hg₂I₂) crystals.

Principle: Mercury and mercuric iodide are reacted in a sealed ampoule under vacuum at high temperatures. The controlled heating ensures the melting and reaction of the precursors, and a

subsequent controlled cooling phase promotes the crystallization of the desired Hg_2I_2 product. Using an excess of mercury can help minimize the formation of HgI_2 as a byproduct.

Materials:

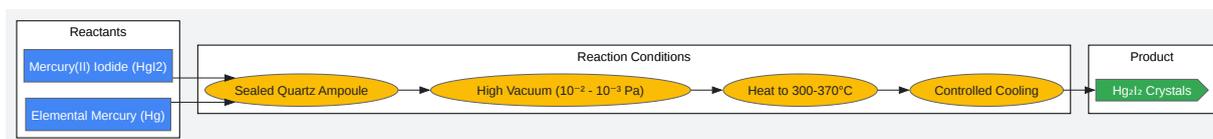
- Elemental Mercury (Hg)
- Mercury(II) Iodide (HgI_2)
- Quartz ampoule
- Vacuum pump
- Tube furnace with temperature control

Methodology:

- Preparation: A quartz ampoule is thoroughly cleaned and dried.
- Reactant Loading: Stoichiometric amounts of elemental mercury and mercury(II) iodide are carefully loaded into the ampoule.
- Evacuation and Sealing: The ampoule is connected to a vacuum pump and evacuated to a high vacuum to prevent oxidation and side reactions during heating. The ampoule is then hermetically sealed using a torch.
- Heating: The sealed ampoule is placed in a horizontal tube furnace. The temperature is gradually raised to between 300-370°C. This temperature is maintained to ensure the reactants melt and react completely.
- Cooling and Crystallization: After the reaction period, the furnace is slowly cooled down. This controlled cooling phase is critical for promoting the growth of well-defined Hg_2I_2 crystals.
- Product Recovery: Once cooled to room temperature, the ampoule is carefully opened in a well-ventilated fume hood to retrieve the synthesized Hg_2I_2 crystals.

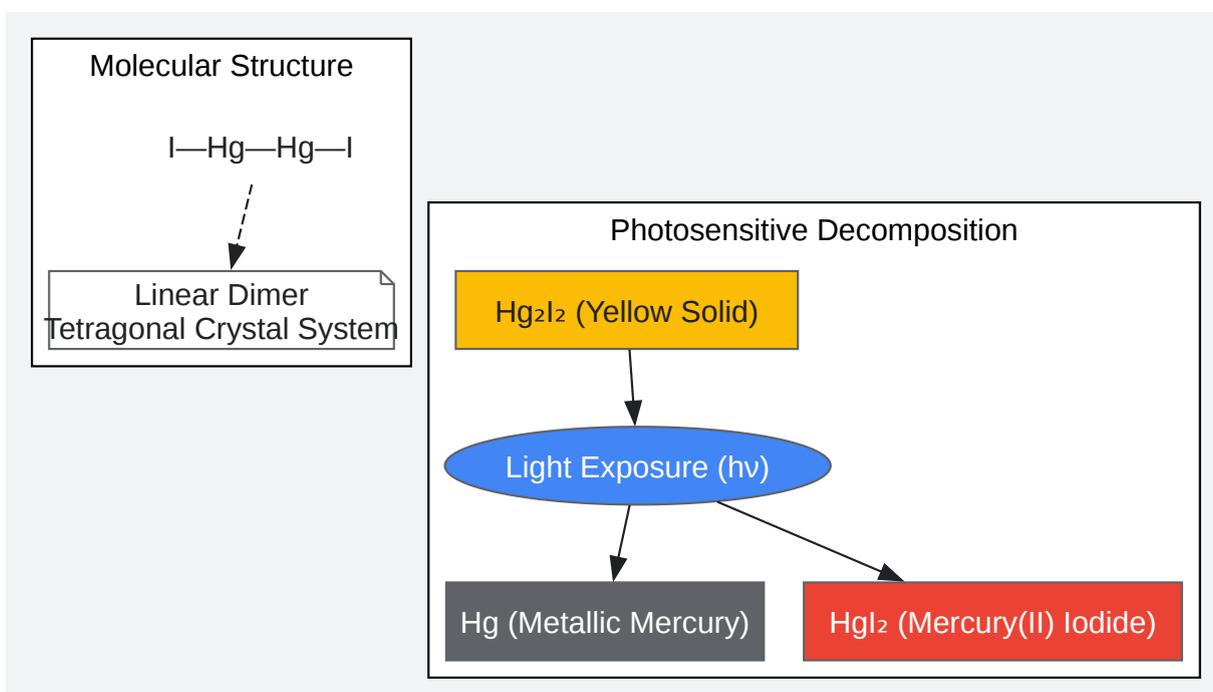
Mandatory Visualizations

The following diagrams illustrate key aspects of Hg_2I_2 chemistry, from its synthesis to its biological impact and structural properties.



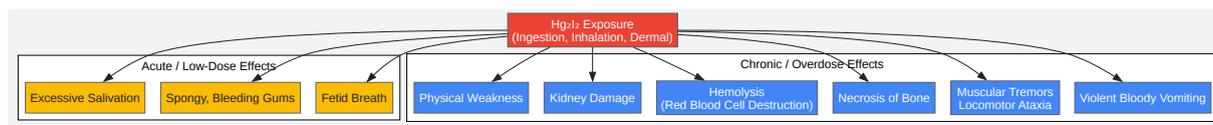
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Caption: Workflow for the synthesis of Mercury(I) Iodide.



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Caption: Structural properties and decomposition pathway of Hg_2I_2 .



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Caption: Toxicological effects of Mercury(I) Iodide exposure.

Toxicology and Safety Information

Mercury(I) iodide is a highly toxic compound and poses a significant health hazard. Exposure can occur through inhalation, ingestion, and skin absorption, with effects that may be delayed.

- **Acute Toxicity:** Low doses can lead to symptoms such as excessive salivation, fetid breath, and bleeding gums.
- **Chronic Toxicity & Overdose:** Excessive or prolonged exposure is extremely dangerous, causing severe systemic effects. These include physical weakness, destruction of red blood cells, necrosis of bones and tissues, and damage to the nervous system and kidneys. Early signs of overdose may include muscular tremors and locomotor ataxia.
- **Handling Precautions:** Due to its high toxicity, Hg_2I_2 must be handled with extreme caution. All work should be conducted in a well-ventilated fume hood.
- **Personal Protective Equipment (PPE):** Chemical-impermeable gloves, safety goggles with side shields, and a lab coat are mandatory. For procedures that may generate dust, a respirator is required.
- **Spill & Disposal:** Spills must be cleaned up immediately using a specialized mercury vacuum cleaner. All waste containing Hg_2I_2 must be disposed of as hazardous waste according to

local, state, and federal regulations. Do not discharge into drains or rivers.

This guide provides essential technical data and safety protocols for Mercury(I) iodide. Given its hazardous nature, all experimental work must be preceded by a thorough risk assessment and adherence to the strictest safety standards.

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